A Guide to the Spectroscopic Characterization of 2-(Tetradecyloxy)benzaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(Tetradecyloxy)benzaldehyde*
CAS No.:	*24083-20-3*
Cat. No.:	*B1343347*

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Introduction

2-(Tetradecyloxy)benzaldehyde is an aromatic aldehyde distinguished by a long C14 alkyl ether chain at the ortho position. This structural feature imparts significant lipophilicity, making it a molecule of interest in the development of therapeutic agents designed to interact with cellular membranes or hydrophobic protein pockets. Its potential applications span various fields, including medicinal chemistry, materials science, and organic synthesis. As with any novel compound, unambiguous structural confirmation and purity assessment are paramount. This guide provides a comprehensive overview of the spectroscopic techniques essential for the characterization of **2-(tetradecyloxy)benzaldehyde**, offering both predicted data based on analogous structures and detailed experimental protocols.

Molecular Structure and Spectroscopic Overview

The molecular structure of **2-(tetradecyloxy)benzaldehyde** combines a reactive aldehyde functional group with a bulky, nonpolar tetradecyloxy substituent on a benzene ring. Each component of the molecule will give rise to characteristic signals in different spectroscopic

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analyses. This guide will cover the interpretation of ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry data.

Caption: Molecular structure of **2-(tetradecyloxy)benzaldehyde**.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Predicted ^{1}H NMR Data

The expected ^{1}H NMR spectrum of **2-(tetradecyloxy)benzaldehyde** in a deuterated solvent like $CDCl_3$ would exhibit several key signals:

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Chemical Shift (δ) ppm (Predicted)	Multiplicity	Integration	Assignment
~10.5	s	1H	Aldehyde proton (-CHO)
~7.8-7.9	dd	1H	Aromatic proton (ortho to -CHO)
~7.5-7.6	t	1H	Aromatic proton (para to -O-alkyl)
~7.0-7.1	m	2H	Aromatic protons (meta to -CHO and ortho to -O-alkyl)
~4.1	t	2H	Methylene protons (-O-CH_2-)
~1.8-1.9	quint	2H	Methylene protons (-O-CH_2-CH_2-)
~1.2-1.5	m	22H	Methylene protons of the alkyl chain
~0.9	t	3H	Methyl protons (-CH_3)

Expertise & Experience: Causality Behind Predicted Shifts

- Aldehyde Proton: The aldehyde proton is highly deshielded due to the electron-withdrawing nature of the carbonyl group and its proximity to the anisotropic field of the benzene ring, hence its characteristic downfield shift of around 10.5 ppm.[1][2]
- Aromatic Protons: The aromatic region will show a complex splitting pattern due to the ortho-disubstitution. The proton ortho to the electron-withdrawing aldehyde group will be the most deshielded. The protons on the carbon bearing the electron-donating alkoxy group will be the most shielded.
- Alkyl Chain Protons: The protons on the carbon directly attached to the ether oxygen (-O-CH_2-) are deshielded and appear around 4.1 ppm. The rest of the long alkyl chain protons

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will appear as a broad multiplet in the upfield region (1.2-1.5 ppm), with the terminal methyl group appearing as a triplet around 0.9 ppm.

Experimental Protocol for ^{1}H NMR

- Sample Preparation: Dissolve 5-10 mg of purified **2-(tetradecyloxy)benzaldehyde** in approximately 0.6 mL of deuterated chloroform ($CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer.
- Data Acquisition: Acquire the spectrum at room temperature. A standard pulse sequence for ^{1}H NMR should be used.
- Data Processing: Process the raw data by applying a Fourier transform, phasing the spectrum, and integrating the signals.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy provides information about the carbon skeleton of a molecule.

Predicted ^{13}C NMR Data

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Chemical Shift (δ) ppm (Predicted)	Assignment
~192	Aldehyde carbonyl carbon (-CHO)
~162	Aromatic carbon attached to the ether oxygen (C-O)
~136	Aromatic carbon (para to -O-alkyl)
~134	Aromatic carbon (ortho to -CHO)
~128	Aromatic carbon attached to the aldehyde group (ipso-C)
~121	Aromatic carbon (meta to -CHO)
~113	Aromatic carbon (ortho to -O-alkyl)
~69	Methylene carbon (-O-CH_2-)
~32	Methylene carbon of the alkyl chain
~29-30	Methylene carbons of the alkyl chain
~26	Methylene carbon of the alkyl chain
~23	Methylene carbon of the alkyl chain
~14	Terminal methyl carbon (-CH_3)

Expertise & Experience: Causality Behind Predicted Shifts

- Carbonyl Carbon: The aldehyde carbonyl carbon is significantly deshielded and appears far downfield, typically around 192 ppm.[3]
- Aromatic Carbons: The carbon attached to the electron-donating alkoxy group (C-O) will be deshielded due to the oxygen's electronegativity, appearing around 162 ppm. The other aromatic carbons will have distinct chemical shifts based on their electronic environment.
- Alkyl Chain Carbons: The carbon attached to the ether oxygen (-O-CH_2-) will be the most deshielded of the alkyl chain carbons. The remaining methylene carbons of the long chain

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will have very similar chemical environments and will appear as a cluster of peaks around 29-30 ppm. The terminal methyl carbon will be the most shielded, appearing around 14 ppm.

Experimental Protocol for ^{13}C NMR

- Sample Preparation: Use the same sample prepared for ^{1}H NMR. A higher concentration (20-50 mg) may be required for a better signal-to-noise ratio.
- Instrument Setup: Use a ^{13}C NMR probe on a 400 MHz or higher field NMR spectrometer.
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A sufficient number of scans should be acquired to obtain a good signal-to-noise ratio.
- Data Processing: Process the raw data using a Fourier transform and phase the spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Predicted IR Data

Wavenumber (cm^{-1}) (Predicted)	Intensity	Assignment
~3060	Medium	Aromatic C-H stretch
~2920, ~2850	Strong	Aliphatic C-H stretch (from the long alkyl chain)
~2820, ~2720	Medium, weak	Aldehyde C-H stretch (Fermi doublet)
~1690	Strong	Aldehyde C=O stretch
~1600, ~1480	Medium	Aromatic C=C stretch
~1250	Strong	Aryl-alkyl ether C-O stretch

Expertise & Experience: Causality Behind Predicted Absorptions

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- C-H Stretches: The presence of both aromatic and aliphatic C-H bonds will result in characteristic stretches just above and below 3000 cm^{-1}, respectively. The aldehyde C-H stretch is a distinctive feature, often appearing as a pair of weak to medium bands (a Fermi doublet).[4]
- Carbonyl Stretch: The strong absorption around 1690 cm^{-1} is a clear indicator of the aldehyde carbonyl group. Conjugation with the benzene ring lowers the frequency compared to a saturated aldehyde.[4][5]
- C-O Stretch: A strong band around 1250 cm^{-1} is characteristic of the aryl-alkyl ether linkage.

Experimental Protocol for IR Spectroscopy

- Sample Preparation: If the compound is a liquid or oil, a thin film can be prepared between two salt plates (e.g., NaCl or KBr). If it is a solid, a KBr pellet can be made by grinding a small amount of the sample with dry KBr powder and pressing it into a disc.
- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over the range of 4000-400 cm^{-1}.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (MS)

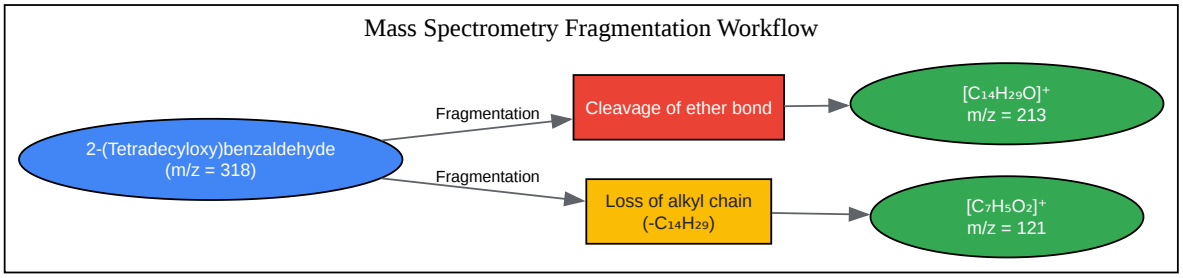
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Predicted Mass Spectrometry Data

- Molecular Ion (M^+): The expected molecular weight of **2-(tetradecyloxy)benzaldehyde** ($C_{21}H_{34}O_2$) is 318.5 g/mol . The molecular ion peak $[M]^+$ should be observed at m/z = 318.
- Major Fragments (Predicted):
  - m/z = 121: This would correspond to the benzaldehyde moiety after cleavage of the ether bond. This is expected to be a prominent peak.

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- m/z = 197: This fragment would result from the loss of the benzaldehyde group.
- m/z = 29, 91, 105, 77: These are common fragments for benzaldehyde derivatives.[6]
- A series of peaks separated by 14 units (CH_2) corresponding to the fragmentation of the long alkyl chain.



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Phone: (601) 213-4426

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